

Safeguarding Your Research: A Guide to Handling N-Acetylglycyl-D-alanine

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Compound of Interest

Compound Name: N-Acetylglycyl-D-alanine

Cat. No.: B15477636

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **N-Acetylglycyl-D-alanine**, focusing on personal protective equipment (PPE) and proper disposal protocols. While **N-Acetylglycyl-D-alanine** is not classified as a hazardous substance, adhering to best practices in chemical handling protects both personnel and research integrity.^{[1][2]}

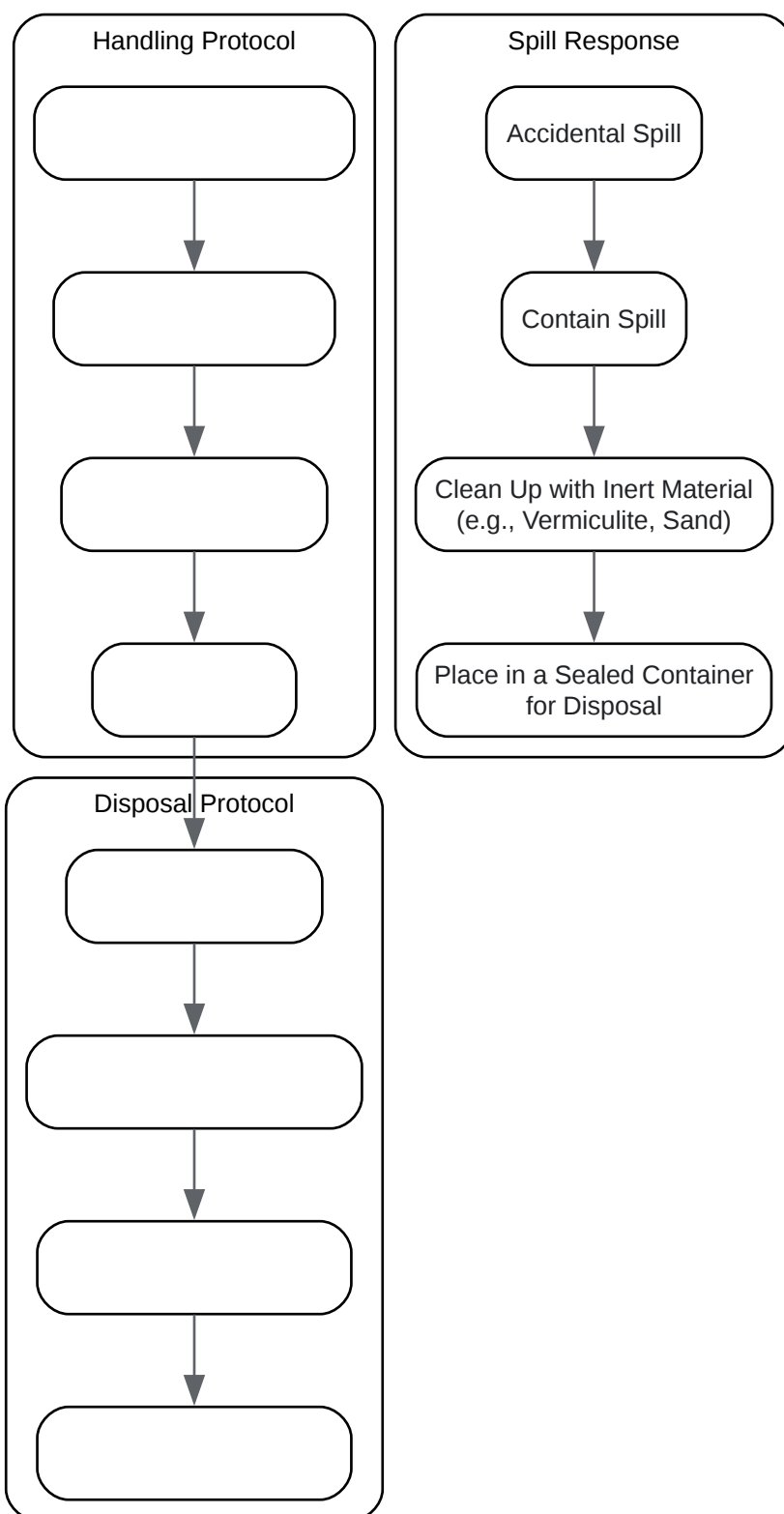
Personal Protective Equipment (PPE)

When working with **N-Acetylglycyl-D-alanine** in a powdered form, the primary concerns are inadvertent contact with eyes and skin, and inhalation of dust. The following table summarizes the recommended PPE to mitigate these risks.

Protection Type	Specific PPE	Standard/Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	OSHA 29 CFR 1910.133 or European Standard EN166	To prevent eye contact with airborne powder.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	EN 374	To prevent direct skin contact.[4]
Body Protection	Laboratory coat or other protective clothing	N/A	To prevent contamination of personal clothing.[1][3]
Respiratory Protection	NIOSH-approved particulate filter respirator (e.g., N95)	NIOSH (US) or EN 143 (EU)	Recommended when dust formation is likely to occur.[4]

Experimental Protocols: Safe Handling and Disposal Workflow

The following diagram outlines the procedural steps for the safe handling and disposal of **N-Acetylglycyl-D-alanine**.



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*Safe Handling and Disposal Workflow for **N-Acetylglycyl-D-alanine***

Disposal Plan

Proper disposal of **N-Acetylglycyl-D-alanine** and its containers is crucial to maintain a safe and compliant laboratory.

Waste Characterization: **N-Acetylglycyl-D-alanine** is not classified as a hazardous waste.[1][2]

Disposal of Unused Material:

- Offer surplus and non-recyclable solutions to a licensed disposal company.[5]
- Dispose of the material as unused product in accordance with all applicable federal, state, and local regulations.[5][6]

Container Disposal:

- Do not reuse empty containers.
- Dispose of empty containers as unused product.[6]

Spill Cleanup Waste:

- In the event of a spill, sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[1][5]
- Dispose of the collected waste in the same manner as the unused product.

By adhering to these guidelines, researchers can confidently handle **N-Acetylglycyl-D-alanine** while ensuring a safe and efficient laboratory environment.

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